

Propionohydrazide: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Propionohydrazide*

Cat. No.: *B1585097*

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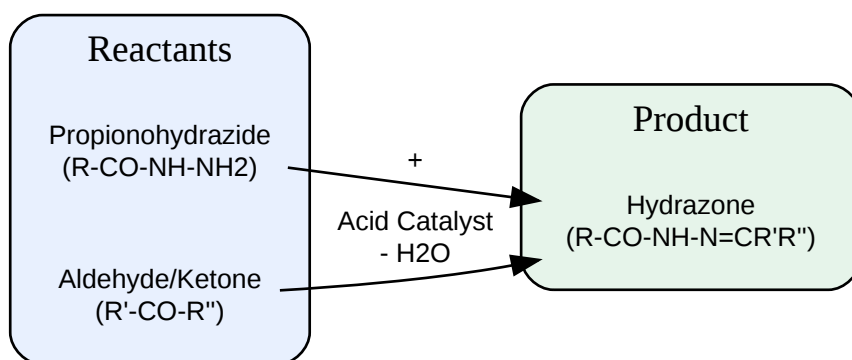
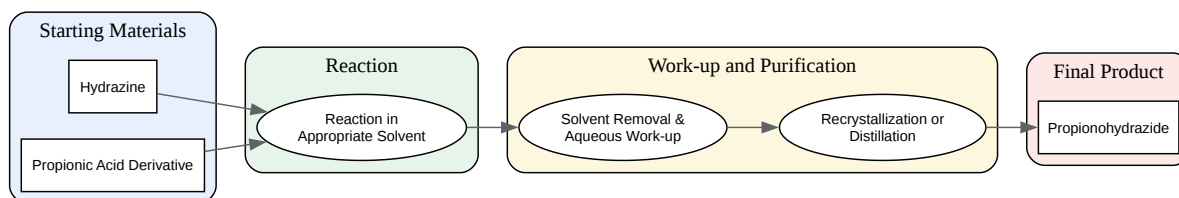
Introduction

Propionohydrazide, with the IUPAC name propanehydrazide, is a fascinating and versatile molecule that holds a significant position at the nexus of organic synthesis and medicinal chemistry.[1] As a derivative of both propionic acid and hydrazine, it belongs to the broader class of acylhydrazides, which are recognized for their rich reactivity and diverse biological activities.[2][3] The core structure, featuring a reactive hydrazide moiety (-CONHNH₂) attached to a propyl group, makes it a valuable building block for the synthesis of a wide array of heterocyclic compounds and hydrazone derivatives.[2] These resulting molecules have shown promise in various therapeutic areas, including antimicrobial, antifungal, and anticancer applications, underscoring the importance of **propionohydrazide** as a key intermediate in drug discovery and development.[2] This technical guide aims to provide researchers, scientists, and drug development professionals with an in-depth understanding of the chemical properties, structure, synthesis, and applications of **propionohydrazide**, grounded in established scientific principles and practical insights.

Chemical Structure and Physicochemical Properties

The chemical identity of **propionohydrazide** is defined by its molecular structure, which dictates its physical and chemical behavior. Below is a summary of its key properties.

Diagram of Propionohydrazide's Chemical Structure



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